

# A Comprehensive Technical Guide to the Nomenclature of Direct Blue 67

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## Compound of Interest

Compound Name: *Direct blue 67*

Cat. No.: *B1217340*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms, alternative names, and key chemical identifiers for the compound known as **Direct Blue 67**. The information is structured to offer clarity and ease of reference for professionals in research and development.

## Core Chemical Identifiers

**Direct Blue 67** is a synthetic dye belonging to the double azo class.<sup>[1]</sup> It is primarily used for dyeing and printing on materials such as cotton, viscose, rayon, leather, and paper.<sup>[1]</sup> Accurate identification is critical for experimental reproducibility and regulatory compliance. The primary identifiers for **Direct Blue 67** are summarized in the table below.

| Identifier Type   | Value  | Source(s)   |
|-------------------|--|---|
| C.I. Name         | C.I. Direct Blue 67  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| C.I. Number       | 27925  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| CAS Registry No.  | 3354-97-0  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula | $C_{34}H_{24}N_5Na_3O_{12}S_3$   | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> |
| Molecular Weight  | 859.75 g/mol   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| IUPAC Name        | Trisodium 4-hydroxy-5-((4-((1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl)azo)-5-methoxy-2-methylphenyl)azo)naphthalene<br>-2,7-disulphonate | <a href="#">[5]</a>   |

## Synonyms and Trade Names

Over the years, **Direct Blue 67** has been marketed and referenced under a variety of names. Understanding these synonyms is crucial when reviewing historical literature and sourcing materials from different suppliers.

Common Synonyms:

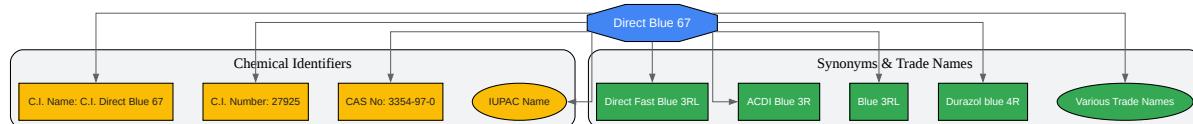
- ACDI Blue 3R[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Blue 3RL[\[6\]](#)
- Blue BGL[\[2\]](#)
- Blue Direct B[\[2\]](#)
- Direct Blue L[\[2\]](#)
- Direct Fast Blue 3RL[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Direct Supra Light Fast Blue 3R[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Durazol blue 4R[5]

Selected Trade Names:

- Atul Direct Supra Light Fast Blue 3R[1]
- Dinamine Fast Blue 3R[1]
- Dyrect Fast Blue 4RD[1]
- Goldamine Fast Blue 3RL[1]
- Helion Blue 3RL[1]
- Ostamin Blue UR[1]
- Pontamine Fast Blue RRL[1]
- Sandal Direct Blue 3RL[1]
- Saturn Blue L3R[1]

The relationships between the primary name and its various identifiers and synonyms are illustrated in the diagram below.



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## References

- 1. [worlddyeveristy.com](http://worlddyeveristy.com) [worlddyeveristy.com]
- 2. Direct Blue 67 Dyes at 400.00 INR in Mumbai | Vama Dyes And Pigments [[tradeindia.com](http://tradeindia.com)]
- 3. [sdinternational.com](http://sdinternational.com) [sdinternational.com]
- 4. Direct Blue 67 Dyes - Affordable Price, High Quality Direct Dye for Textile, Leather & Paper Applications [[dyestuff.co.in](http://dyestuff.co.in)]
- 5. Trisodium 4-hydroxy-5-((4-((1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl)azo)-5-methoxy-2-methylphenyl)azo)naphthalene-2,7-disulphonate | C34H24N5Na3O12S3 | CID 102396 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. [otcchem.com](http://otcchem.com) [otcchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Nomenclature of Direct Blue 67]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217340#direct-blue-67-synonyms-and-alternative-names>]

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